

Validation of a multi-mycotoxin method including alpha-Ochratoxin

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *alpha-Ochratoxin*

CAS No.: *19165-63-0*

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An Expert's Guide to the Validation of a Multi-Mycotoxin Method Including Ochratoxin A

A Note on Terminology

This guide focuses on the validation of analytical methods for "Ochratoxin A," the most prevalent and regulated member of the ochratoxin family. The user's query mentioned "**alpha-Ochratoxin**," which is likely a reference to Ochratoxin α (OT α), a less toxic cleavage product of Ochratoxin A. While methods can be validated for OT α , the primary target for food and feed safety regulation is Ochratoxin A (OTA). This guide will proceed with the scientifically and regulatorily pertinent compound, OTA.

Introduction: The Imperative for Multi-Mycotoxin Analysis

Mycotoxins, toxic secondary metabolites produced by fungi, represent a significant threat to global food and feed safety.[1][2] Contamination can occur pre-harvest or during storage and processing, with major commodities like cereals, nuts, coffee, and spices being particularly susceptible.[2][3][4] Given their potential for severe acute and chronic health effects in humans

and animals—including carcinogenicity, immunotoxicity, and nephrotoxicity—regulatory bodies worldwide, such as the European Union, have established stringent maximum levels for these contaminants in foodstuffs.[2][5][6][7]

The co-occurrence of multiple mycotoxins in a single commodity is a common phenomenon.[2][4] For instance, cereals may contain various trichothecenes like deoxynivalenol (DON), while spices can be contaminated with both aflatoxins and Ochratoxin A (OTA).[2] This reality necessitates a shift from single-analyte detection methods to robust, validated multi-mycotoxin methods. Such methods not only enhance laboratory efficiency by reducing time, solvent use, and cost but also provide a more comprehensive risk assessment from a single sample extraction.[2][8]

This guide provides a technical comparison and detailed validation workflow for a multi-mycotoxin method, with a specific focus on the successful inclusion of Ochratoxin A, a mycotoxin that presents unique analytical challenges.

The Challenge of Integrating Ochratoxin A into Multi-Analyte Methods

Ochratoxin A (OTA) is a nephrotoxic and suspected human carcinogen produced by certain *Aspergillus* and *Penicillium* species.[3][7][9] Its inclusion in a multi-mycotoxin panel is essential for comprehensive food safety testing. However, its chemical properties and behavior in various food matrices create specific analytical hurdles.

- **Matrix Complexity and Interferences:** Food matrices like spices, coffee, and cereals are inherently complex, containing compounds that can interfere with OTA detection.[4] The extraction and cleanup steps must be robust enough to remove these interferences without compromising OTA recovery.[3][4]
- **pH Sensitivity:** The efficiency of OTA extraction is often dependent on the pH of the extraction solvent. OTA is an acidic compound, and using acidified solvents (e.g., acetonitrile/water with formic or acetic acid) is common to ensure its protonated state, which improves extraction efficiency from the sample matrix.[3]
- **Ion Suppression in LC-MS/MS:** Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) is the gold standard for mycotoxin analysis.[2][10] However, co-eluting matrix

components can suppress the ionization of OTA in the mass spectrometer's source, leading to inaccurate (underestimated) results.[11] This "matrix effect" is a critical parameter to evaluate during method validation.[8]

Comparative Analysis of Methodologies for Multi-Mycotoxin Screening

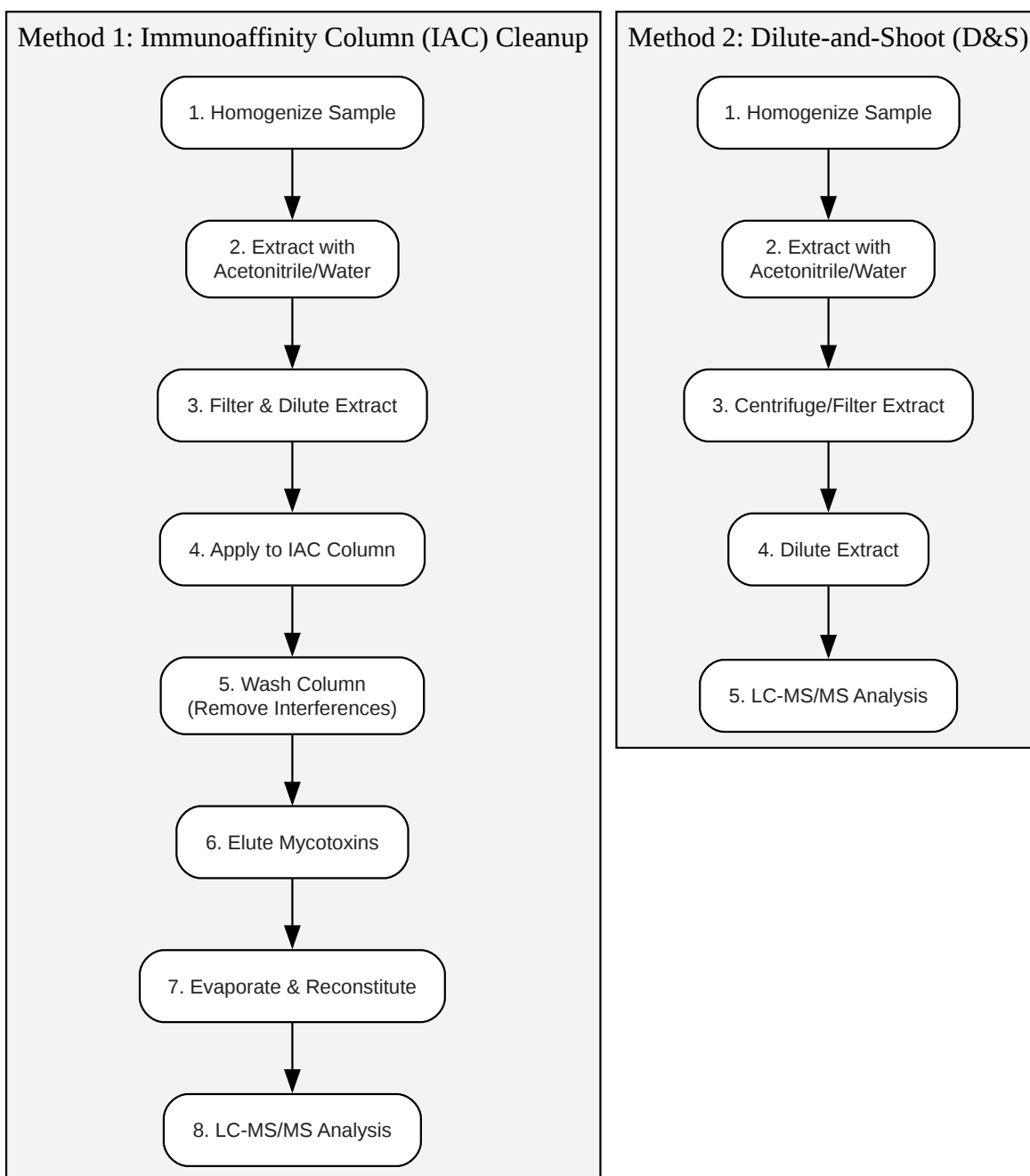
The choice of analytical method depends on a balance of scope (number of mycotoxins), sensitivity, sample throughput, and the complexity of the matrices being tested. The core of any method is the sample preparation—extraction and cleanup—followed by instrumental analysis.

Sample Preparation: The Critical First Step

A successful multi-mycotoxin method hinges on a sample preparation protocol that can efficiently extract a broad range of mycotoxins with varying polarities and chemical properties.

- "Dilute-and-Shoot" (D&S): This approach involves extracting the mycotoxins with a suitable solvent (typically an acetonitrile/water mixture), followed by simple dilution of the extract before injection into the LC-MS/MS system.[8][12] It is fast and simple but highly susceptible to matrix effects, often necessitating the use of matrix-matched calibration or stable isotope-labeled internal standards for accurate quantification.[11][12]
- QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe): Originally developed for pesticide analysis, the QuEChERS approach has been adapted for mycotoxins. It involves a buffered extraction with acetonitrile followed by a dispersive solid-phase extraction (d-SPE) cleanup step. While effective for many mycotoxins, its performance can vary for a broad multi-class panel without optimization.[13]
- Immunoaffinity Column (IAC) Cleanup: IACs are considered the gold standard for sample cleanup, especially for complex matrices or when low detection limits are required.[2][14] These columns contain monoclonal antibodies that specifically bind to the target mycotoxin(s). Multi-mycotoxin IACs are available that can simultaneously clean up several key mycotoxins, including aflatoxins and OTA.[2][7] This technique provides exceptionally clean extracts, significantly reducing matrix effects and improving method sensitivity and accuracy.[14]

Workflow Comparison: IAC vs. Dilute-and-Shoot



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Caption: Comparative workflow of IAC cleanup versus the simpler Dilute-and-Shoot method.

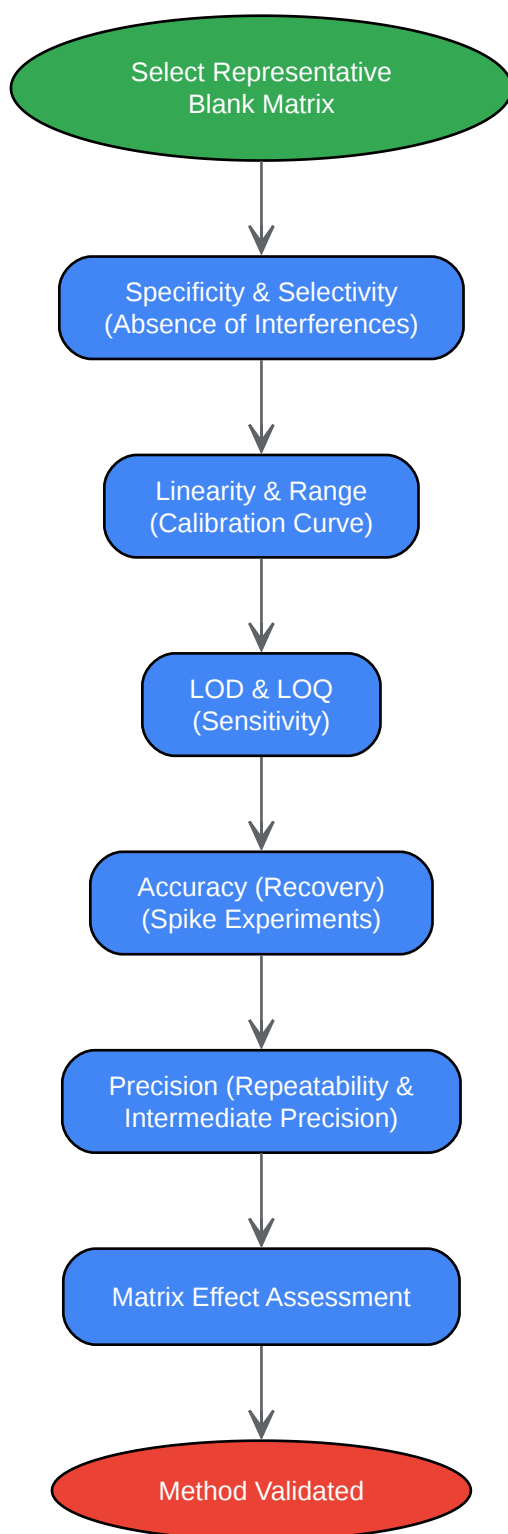
Instrumental Analysis: LC-MS/MS

Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is the definitive technique for mycotoxin analysis.^[10] Its high sensitivity and selectivity allow for the detection and quantification of mycotoxins at the low parts-per-billion (ppb or µg/kg) levels required by regulations.^[15] The use of Multiple Reaction Monitoring (MRM) mode provides two points of identification for each analyte, ensuring high confidence in the results.

A Step-by-Step Guide to Method Validation

Method validation is the process of demonstrating that an analytical procedure is suitable for its intended purpose. The performance criteria are often dictated by regulatory standards, such as those laid down by the European Commission in Regulation (EC) No 401/2006.^[16]^[17]

Validation Workflow



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Caption: Key stages in the validation of a quantitative mycotoxin method.

Experimental Protocol: Validation in a Cereal Matrix

This protocol outlines the validation of an IAC-based LC-MS/MS method for a panel including Aflatoxins (B1, B2, G1, G2), Ochratoxin A (OTA), Deoxynivalenol (DON), Zearalenone (ZEA), and Fumonisin (B1, B2).

1. Specificity/Selectivity

- Objective: To ensure that components of the matrix do not produce a signal that could be mistaken for a target mycotoxin.
- Procedure:
 - Analyze at least 10 different blank sources of the target matrix (e.g., corn, wheat).
 - Process them through the entire analytical method.
 - Monitor the specific MRM transitions for each mycotoxin.
- Acceptance Criterion: The response in the blank matrix at the retention time of the analyte should be less than 30% of the Limit of Quantification (LOQ).

2. Linearity and Working Range

- Objective: To demonstrate a proportional response of the instrument to the concentration of the analyte over a defined range.
- Procedure:
 - Prepare a series of calibration standards in a clean solvent and in matrix-matched extracts (post-extraction spiked blank matrix). A typical range for OTA might be 0.25 to 25 µg/kg.
 - Construct calibration curves by plotting the analyte response versus concentration.
 - Apply a linear regression model.
- Acceptance Criterion: The coefficient of determination (R^2) should be ≥ 0.99 .[\[18\]](#) Residuals for each point should be within $\pm 20\%$.

3. Accuracy (Recovery)

- Objective: To determine the closeness of the measured result to the true value.
- Procedure:
 - Spike blank matrix samples at multiple concentration levels (e.g., low, medium, and high) relevant to regulatory limits. For OTA in cereals, this could be 2, 5, and 10 µg/kg.
 - Analyze at least 5-6 replicates at each level.
 - Calculate the recovery as: $(\text{Measured Concentration} / \text{Spiked Concentration}) * 100\%$.
- Acceptance Criterion: Mean recovery should fall within the range specified by regulations, typically 70-120%.[18]

4. Precision (Repeatability and Intermediate Precision)

- Objective: To assess the variability of results under different conditions.
- Procedure:
 - Repeatability (Intra-assay precision): Analyze spiked replicates under the same conditions (same day, same analyst, same instrument).
 - Intermediate Precision (Inter-assay precision): Analyze spiked replicates on different days with different analysts or instruments if possible.
 - Calculate the Relative Standard Deviation (RSD) for the results at each concentration level.
- Acceptance Criterion: The RSD for repeatability (RSD_r) and intermediate precision (RSD_{ip}) should be ≤ 20%, as derived from the Horwitz equation for concentrations around 10 µg/kg. [18]

5. Limit of Detection (LOD) and Limit of Quantification (LOQ)

- Objective: To determine the lowest concentration of analyte that can be reliably detected and quantified.
- Procedure:
 - Estimate LOD and LOQ based on the signal-to-noise ratio (S/N) from the analysis of low-level spiked samples.
 - LOD is typically defined as $S/N \geq 3$.
 - LOQ is the lowest concentration that can be quantified with acceptable accuracy and precision ($S/N \geq 10$).
- Acceptance Criterion: The LOQ must be lower than the regulatory maximum level for the mycotoxin in the specific commodity.[\[16\]](#)

Data Summary and Performance Comparison

The table below presents typical performance data for the validation of a multi-mycotoxin method in a cereal matrix, comparing an IAC cleanup approach with a "Dilute-and-Shoot" method.

Parameter	Mycotoxin	IAC Cleanup Method	"Dilute-and-Shoot" Method	EU Performance Criteria (Typical)
LOQ (µg/kg)	Ochratoxin A	0.5	1.0	< 5.0 (for cereals)
Aflatoxin B1	0.2	0.5	< 2.0 (for cereals)	
Recovery (%)	Ochratoxin A	85 - 105%	70 - 115% (with matrix-matching)	70 - 110%
Aflatoxin B1	90 - 110%	75 - 120% (with matrix-matching)	70 - 110%	
Repeatability (RSDr)	Ochratoxin A	< 10%	< 15%	< 20%
Aflatoxin B1	< 8%	< 12%	< 20%	
Matrix Effect (%)	All Analytes	-15% to +5%	-50% to -20% (significant suppression)	Minimized as much as possible

Data are illustrative and based on typical performance found in validation studies.[\[8\]](#)[\[12\]](#)[\[18\]](#)

As the data illustrates, the IAC cleanup method generally provides lower LOQs, more consistent recoveries, and significantly reduced matrix effects compared to the simpler D&S approach. While D&S can be validated to meet performance criteria, it relies more heavily on corrective measures like matrix-matched calibration or expensive isotopically labeled standards to ensure accuracy.[\[11\]](#)[\[19\]](#)

Conclusion: Choosing the Right Validated Method

The validation of a multi-mycotoxin method that includes Ochratoxin A is a rigorous but essential process for any laboratory involved in food and feed safety testing. The choice between a comprehensive sample cleanup using immunoaffinity columns and a high-throughput "Dilute-and-Shoot" approach depends on the laboratory's specific needs.

- For regulatory compliance, analysis of complex matrices, and the highest degree of accuracy, a method employing immunoaffinity column cleanup is the superior choice. Its ability to minimize matrix effects provides more reliable and robust data.[2][14]
- For rapid screening of less complex matrices where high sample throughput is the primary goal, a "Dilute-and-Shoot" method can be effective, provided it is properly validated using matrix-matched standards or internal standards to compensate for matrix effects.[8]

Ultimately, the goal of validation is to produce a self-validating system—a protocol that, when followed, generates trustworthy and defensible data. By systematically evaluating specificity, linearity, accuracy, precision, and sensitivity, laboratories can ensure their methods are fit for purpose and contribute to a safer global food supply.

References

- Mycotoxins in European Union Regulations (2023-2025). ResearchGate. Available from: [\[Link\]](#)
- Mycotoxins. EFSA - European Union. Available from: [\[Link\]](#)
- New Mycotoxin EU Regulations: Key Changes and Updates. Romer Labs. Available from: [\[Link\]](#)
- European Union Legislation on Mycotoxins in Food and Feed. CABI Digital Library. Available from: [\[Link\]](#)
- Mycotoxins. European Commission's Food Safety. Available from: [\[Link\]](#)
- Determination of ochratoxin A in foods: state-of-the-art and analytical challenges. SpringerLink. Available from: [\[Link\]](#)
- Validation of an LC-MS Method for Quantification of Mycotoxins and Characterization of Fungal Strains Occurring in Food and Feed. MDPI. Available from: [\[Link\]](#)
- Validation of the 11+Myco MS-PREP® Method for Determination of Aflatoxins, Fumonisin, Deoxynivalenol, Ochratoxin A, Zearalenone, HT-2, and T-2 Toxins in Cereals, Baby Food,

Spices, and Animal Feed by Immunoaffinity Column with LC–MS/MS: AOAC Performance Tested MethodSM 112401. PMC - NIH. Available from: [\[Link\]](#)

- A Validated UPLC-MS/MS Multi-mycotoxin Method for Nuts and Cereals for the Official Control in Cyprus within the EU Requirements. ResearchGate. Available from: [\[Link\]](#)
- Determination of mycotoxins in food. Government Laboratory. Available from: [\[Link\]](#)
- Validation of the 11+Myco MS-PREP® Method for Determination of Aflatoxins, Fumonisin, Deoxynivalenol, Ochratoxin A, Zearalenone, HT-2, and T-2 Toxins in Cereals, Baby Food, Spices, and Animal Feed by Immunoaffinity Column with LC–MS/MS: AOAC Performance Tested MethodSM 112401. Oxford Academic. Available from: [\[Link\]](#)
- LC–MS/MS multi-method for mycotoxins after single extraction, with validation data for peanut, pistachio, wheat, maize, cornflakes, raisins and figs. Taylor & Francis Online. Available from: [\[Link\]](#)
- AOAC SMPR® 2021.010 Standard Method Performance Requirements (SMPRs®) for Quantitative Analysis of Mycotoxins in Cannabis. AOAC INTERNATIONAL. Available from: [\[Link\]](#)
- Comprehensive Insights into Ochratoxin A: Occurrence, Analysis, and Control Strategies. MDPI. Available from: [\[Link\]](#)
- Determination of ochratoxin A in foods: State-of-the-art and analytical challenges. ScienceDirect. Available from: [\[Link\]](#)
- Official methods and performance criteria for determining mycotoxins in food and feed. ResearchGate. Available from: [\[Link\]](#)
- AOAC Approves Mycotoxin Detection Test. SupplySide Supplement Journal. Available from: [\[Link\]](#)
- The 6 biggest challenges in mycotoxin analysis (and how to overcome them). Romer Labs. Available from: [\[Link\]](#)

- AOAC 2003.05 Multi-Mycotoxin Screening in Food Products. Testing Laboratory. Available from: [\[Link\]](#)
- Development and validation of a multi-mycotoxin method for tomato- and vegetable products by Ic. JKU ePUB. Available from: [\[Link\]](#)
- MANUAL OF METHODS OF ANALYSIS OF FOODS MYCOTOXINS. FSSAI. Available from: [\[Link\]](#)
- Ochratoxin A in food commodities: A review of occurrence, toxicity, and management strategies. PMC - NIH. Available from: [\[Link\]](#)
- Validation of analytical methods for determining mycotoxins in foodstuffs. ResearchGate. Available from: [\[Link\]](#)
- LC-MS/MS Method Development and Validation for the Quantitative Determination of Regulated Mycotoxins in Cereal Grain Flours Usi. Waters Corporation. Available from: [\[Link\]](#)
- Multiple Mycotoxins Determination in Food by LC-MS/MS: An International Collaborative Study. PMC - NIH. Available from: [\[Link\]](#)
- Developments in mycotoxin analysis: an update for 2020-2021. CNR-IRIS. Available from: [\[Link\]](#)
- An Overview of Conventional and Emerging Analytical Methods for the Determination of Mycotoxins. PMC - PubMed Central. Available from: [\[Link\]](#)
- Developments in analytical techniques for mycotoxin determination: an update for 2022-23. Brill. Available from: [\[Link\]](#)

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Sources

- [1. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [2. Validation of the 11+Myco MS-PREP® Method for Determination of Aflatoxins, Fumonisin, Deoxynivalenol, Ochratoxin A, Zearalenone, HT-2, and T-2 Toxins in Cereals, Baby Food, Spices, and Animal Feed by Immunoaffinity Column with LC–MS/MS: AOAC Performance Tested Method SM 112401 - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Comprehensive Insights into Ochratoxin A: Occurrence, Analysis, and Control Strategies \[mdpi.com\]](https://mdpi.com)
- [4. The 6 biggest challenges in mycotoxin analysis \(and how to overcome them\) - Food & Feed Analysis \[food.r-biopharm.com\]](#)
- [5. Mycotoxins | EFSA \[efsa.europa.eu\]](https://efsa.europa.eu)
- [6. cabidigitallibrary.org \[cabidigitallibrary.org\]](https://cabidigitallibrary.org)
- [7. suppliesidesj.com \[suppliesidesj.com\]](https://suppliesidesj.com)
- [8. tandfonline.com \[tandfonline.com\]](https://tandfonline.com)
- [9. Ochratoxin A in food commodities: A review of occurrence, toxicity, and management strategies - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. epub.jku.at \[epub.jku.at\]](https://epub.jku.at)
- [11. An Overview of Conventional and Emerging Analytical Methods for the Determination of Mycotoxins - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. cabidigitallibrary.org \[cabidigitallibrary.org\]](https://cabidigitallibrary.org)
- [13. Multiple Mycotoxins Determination in Food by LC-MS/MS: An International Collaborative Study - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. academic.oup.com \[academic.oup.com\]](https://academic.oup.com)
- [15. testinglab.com \[testinglab.com\]](https://testinglab.com)
- [16. New Mycotoxin EU Regulations: Key Changes and Updates - Romer Labs \[romerlabs.com\]](#)
- [17. Mycotoxins - Food Safety - European Commission \[food.ec.europa.eu\]](https://food.ec.europa.eu)
- [18. mdpi.com \[mdpi.com\]](https://mdpi.com)
- [19. brill.com \[brill.com\]](https://brill.com)
- To cite this document: BenchChem. [Validation of a multi-mycotoxin method including alpha-Ochratoxin]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b107619/docs#validation-of-a-multi-mycotoxin-method-including-alpha-ochratoxin\]](https://www.benchchem.com/product/b107619/docs#validation-of-a-multi-mycotoxin-method-including-alpha-ochratoxin)

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